

Application Note: Determination of Vaporization Enthalpy of 1-Methylhydantoin Using Thermogravimetric Analysis

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Compound of Interest

Compound Name: 1-Methylhydantoin

Cat. No.: B147300

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Methylhydantoin is a heterocyclic compound whose derivatives are found in a wide range of biologically active molecules with significant pharmacological applications.[1] Understanding the thermochemical properties of such compounds is crucial for drug development, process control, and stability studies. The enthalpy of vaporization (ΔH_{vap}) is a key thermodynamic parameter that quantifies the energy required to transform a substance from a liquid to a gaseous state.[2] Thermogravimetric analysis (TGA) offers a rapid, reliable, and sensitive method for determining vapor pressure and, consequently, the enthalpy of vaporization and sublimation for various materials, including pharmaceuticals.[3][4][5]

This application note provides a detailed protocol for determining the vaporization enthalpy of **1-Methylhydantoin** using TGA. The methodology is based on measuring the mass loss of the sample as a function of temperature.[1] This data is then used with the Langmuir and Clausius-Clapeyron equations to derive the enthalpy of vaporization.[1][5]

Experimental Protocols

A comprehensive thermochemical study of **1-Methylhydantoin** involves both Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).[1] DSC is

used to determine the thermal properties of fusion, such as temperature and enthalpy, which are essential for calculating the enthalpy of sublimation.^[1]

2.1. Materials and Equipment

- Sample: **1-Methylhydantoin** (Crystalline solid)
- Thermogravimetric Analyzer (TGA): Capable of precise mass measurement as a function of temperature.
- Differential Scanning Calorimeter (DSC): For determining fusion properties.
- Sample Pans: Open aluminum or platinum pans.
- Inert Gas: High-purity nitrogen or argon for purging the TGA furnace.

2.2. Differential Scanning Calorimetry (DSC) Protocol

DSC is performed to determine the enthalpy of fusion, which is later combined with the enthalpy of vaporization to calculate the enthalpy of sublimation.^{[1][6]}

- Sample Preparation: Accurately weigh a small amount of **1-Methylhydantoin** (typically 1-5 mg) into a DSC pan.
- Instrument Setup:
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Thermal Program:
 - Equilibrate the sample at a temperature below its melting point.
 - Heat the sample at a constant rate (e.g., $10\text{ K}\cdot\text{min}^{-1}$) through its melting transition.
- Data Analysis:

- Determine the onset temperature of melting (T_{fus}) and the peak temperature from the resulting endotherm.
- Calculate the enthalpy of fusion (ΔH_{fus}) by integrating the area of the melting peak.

2.3. Thermogravimetric Analysis (TGA) Protocol

The TGA experiment measures the mass loss of **1-Methylhydantoin** due to vaporization as a function of temperature.

- Sample Preparation: Place a known mass of **1-Methylhydantoin** into a TGA sample pan.
- Instrument Setup:
 - Position the sample pan in the TGA furnace.
 - Purge the furnace with a steady flow of inert gas (e.g., nitrogen at $100 \text{ ml} \cdot \text{min}^{-1}$) to remove any reactive gases and to carry away the vaporized sample.
- Thermal Program:
 - Heat the sample at a controlled linear rate (e.g., $10 \text{ K} \cdot \text{min}^{-1}$) over a temperature range where vaporization occurs.[\[5\]](#)
- Data Collection: Continuously record the sample mass as a function of temperature.
- Data Analysis:
 - From the TGA curve (mass vs. temperature), determine the rate of mass loss (dm/dt) at various temperatures (T).[\[1\]](#)
 - The enthalpy of vaporization is then calculated using the Clausius-Clapeyron equation, which relates the vapor pressure (p) to temperature.[\[5\]](#) The mass loss rate is proportional to the vapor pressure. A plot of $\ln(p)$ or $\ln(\text{dm}/\text{dt})$ versus $1/T$ yields a straight line with a slope of $-\Delta H_{\text{vap}}/R$, where R is the universal gas constant.[\[5\]](#)

Data Presentation

The quantitative data obtained from the DSC and TGA experiments are summarized below.

Table 1: Physicochemical and Fusion Properties of **1-Methylhydantoin**

Property	Value
Molar Mass (g·mol⁻¹)	114.10
Melting Temperature, T _{fus} (K)	431.0
Enthalpy of Fusion, Δ _{cr} H _m ^o (kJ·mol ⁻¹)	23.3 ± 0.5

Data sourced from a thermochemical study where uncertainties were reported with a confidence level of 0.95.[1]

Table 2: TGA Experimental Data for **1-Methylhydantoin** Vaporization

Temperature (T) / K	1/T / K ⁻¹	Mass (m) / mg	Mass Loss Rate (dm/dt) / (mg·s ⁻¹)
433.2	0.002308	10.375	0.0016
438.2	0.002282	9.873	0.0024
443.2	0.002256	9.171	0.0035
448.2	0.002231	8.232	0.0051
453.2	0.002207	6.963	0.0075
458.2	0.002182	5.242	0.0113

This table presents a sample experimental series. Multiple runs are recommended for statistical accuracy.[1]

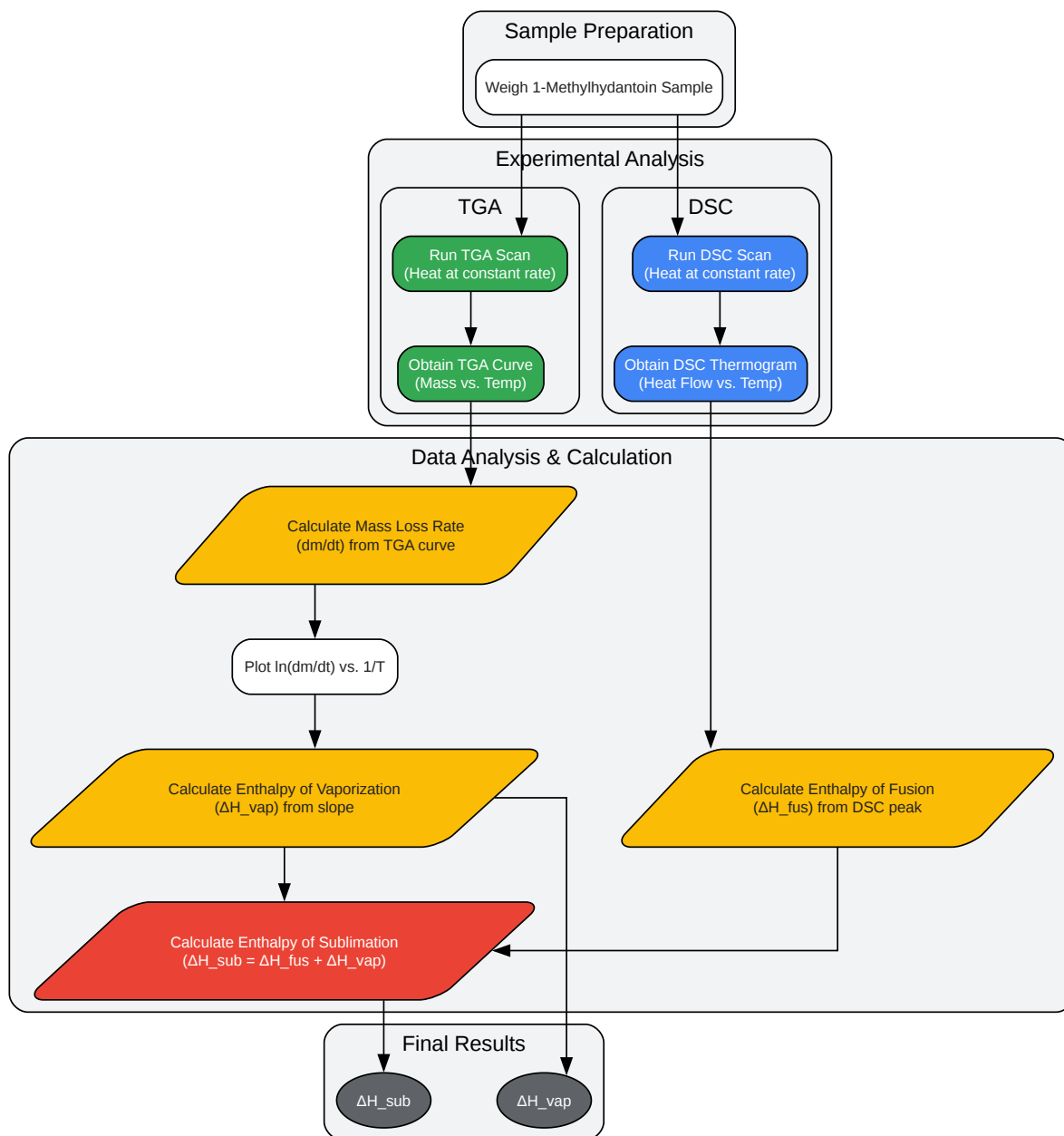
Table 3: Calculated Enthalpies for **1-Methylhydantoin**

Thermodynamic Parameter	Value (kJ·mol ⁻¹)
Enthalpy of Vaporization, $\Delta_{\text{lg}}H_{\text{m}}^{\circ}$ at vap>	70.4 ± 1.9
Enthalpy of Sublimation, $\Delta_{\text{crg}}H_{\text{m}}^{\circ}$ at T=298.15 K	93.7 ± 2.2

The enthalpy of sublimation is obtained by combining the enthalpy of vaporization and the enthalpy of fusion.^{[1][7]} The value reported is an average from multiple determinations.^[1]

Workflow and Data Analysis Diagram

The following diagram illustrates the logical workflow for determining the vaporization and sublimation enthalpies of **1-Methylhydantoin**.



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Caption: Workflow for determining vaporization and sublimation enthalpies.

Conclusion

Thermogravimetric analysis is a powerful and direct technique for studying the thermal properties of pharmaceutical compounds like **1-Methylhydantoin**.^[1] By measuring the temperature-dependent mass loss, the enthalpy of vaporization can be accurately determined.^[1] When combined with DSC data for the enthalpy of fusion, a complete thermochemical profile, including the enthalpy of sublimation, can be established.^{[1][7]} This information is invaluable for understanding the stability, purity, and processing behavior of active pharmaceutical ingredients and other chemical entities.

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